

An In-depth Technical Guide to the Basic Properties of Triethylstibine Liquid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Triethylstibine

Cat. No.: B1582785

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This technical guide provides a comprehensive overview of the fundamental physical and chemical properties of **triethylstibine** (TESb), a significant organoantimony compound. The information is curated for professionals in research and development who require a detailed understanding of this substance for applications in organic synthesis and materials science. This document presents quantitative data in structured tables, details experimental protocols for property determination, and includes a visualization of its synthesis pathway.

Core Properties of Triethylstibine

Triethylstibine, with the chemical formula $(C_2H_5)_3Sb$, is a colorless liquid. It is a pyrophoric substance, meaning it can ignite spontaneously in air, and is sensitive to moisture. Due care and appropriate handling techniques are paramount when working with this compound.

Physicochemical Data

The fundamental physicochemical properties of **triethylstibine** are summarized in the table below for easy reference and comparison.

Property	Value	Reference
Molecular Formula	C ₆ H ₁₅ Sb	[1][2][3]
Molecular Weight	208.94 g/mol	[1][3]
Appearance	Colorless liquid	[2]
Boiling Point	156-160 °C	[1][2]
Melting Point	-119.25 to -98 °C	[1][2]
Density	1.322 g/cm ³ at 20 °C	[1][2]
CAS Registry Number	617-85-6	[1]

Solubility and Reactivity

Property	Description	Reference
Solubility	Miscible with ethanol and ether; Insoluble in water.	[2]
Reactivity	Reacts pyrophorically in air. Vapors may form an explosive mixture with air. It can react exothermically with anhydrides, halogenated hydrocarbons, and organic nitro compounds. There is a risk of explosion with nitrogen dioxide and acids, and a risk of ignition or formation of flammable gases with oxidizing agents.	[4]
Stability	The product is chemically stable under standard ambient conditions (room temperature). Long-standing exposure may lead to the formation of a white precipitate.	[2][4]

Experimental Protocols

The following sections detail the methodologies for determining the key physical properties of **triethylstibine**. These protocols are based on standard laboratory techniques, adapted for the handling of air- and moisture-sensitive compounds.

Determination of Boiling Point (Micro-reflux method)

The boiling point of the air-sensitive liquid **triethylstibine** can be determined using a micro-reflux apparatus under an inert atmosphere.

Apparatus:

- A small round-bottom flask (5-10 mL)
- A micro-condenser
- A thermometer with a ground glass joint adapter
- A heating mantle or oil bath
- A Schlenk line for inert gas (Nitrogen or Argon) supply
- Boiling chips

Procedure:

- The glassware is dried in an oven at 120 °C overnight and assembled hot under a stream of inert gas to ensure all moisture is removed.
- Approximately 1-2 mL of **triethylstibine** is transferred to the round-bottom flask via a gas-tight syringe under a positive pressure of inert gas. A few boiling chips are added.
- The condenser is attached, and a gentle flow of coolant is started. The inert gas is supplied through the top of the condenser via a T-adapter connected to a bubbler to maintain a positive pressure.

- The thermometer is placed in the side arm of the flask, with the bulb positioned just below the level of the condenser side-arm to measure the temperature of the vapor that is in equilibrium with the boiling liquid.
- The flask is gently heated. The temperature is recorded when the liquid is refluxing steadily, and the temperature reading on the thermometer has stabilized. This stable temperature is the boiling point of the **triethylstibine**.

Determination of Density (Pycnometer Method under Inert Atmosphere)

The density of **triethylstibine** is determined by measuring the mass of a known volume of the liquid using a pycnometer, with all manipulations carried out under an inert atmosphere to prevent reaction with air.

Apparatus:

- A calibrated pycnometer (a small glass flask with a precise volume)
- An analytical balance (accurate to ± 0.0001 g)
- A glovebox or Schlenk line
- A constant temperature bath
- Gas-tight syringes

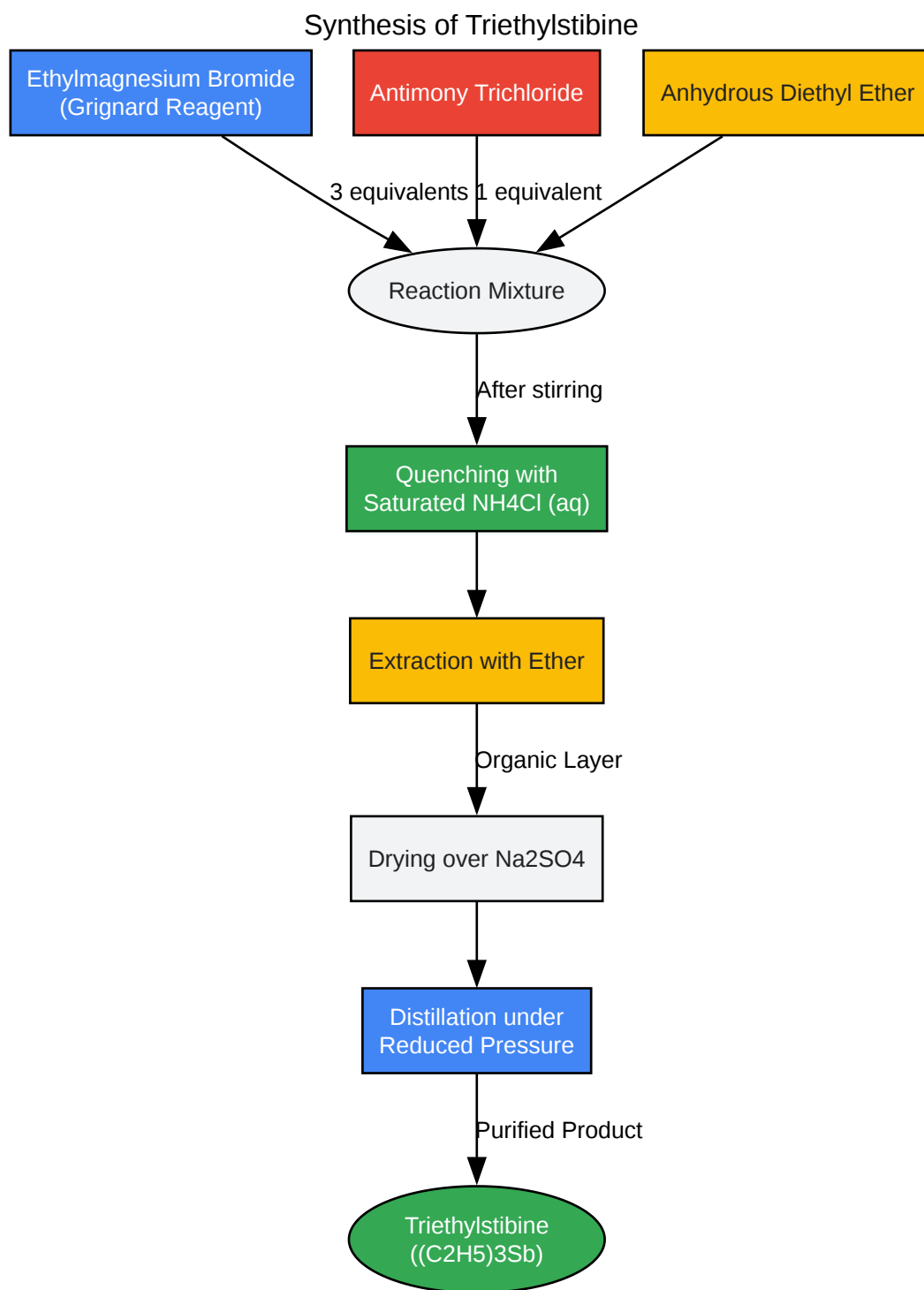
Procedure:

- The empty, clean, and dry pycnometer is weighed on the analytical balance.
- All subsequent manipulations are performed inside a glovebox filled with an inert gas.
- The pycnometer is filled with **triethylstibine** using a gas-tight syringe, ensuring no air bubbles are trapped.
- The filled pycnometer is placed in a constant temperature bath set at 20.0 °C and allowed to equilibrate. The volume of the pycnometer is calibrated at this temperature.

- Any excess liquid is carefully removed, and the pycnometer is sealed.
- The outside of the pycnometer is cleaned and dried before it is removed from the glovebox and weighed on the analytical balance.
- The density is calculated using the formula: $\text{Density} = (\text{Mass of filled pycnometer} - \text{Mass of empty pycnometer}) / \text{Volume of pycnometer}$.

Synthesis of Triethylstibine

Triethylstibine is typically synthesized via the reaction of a Grignard reagent with antimony trichloride. The following diagram illustrates the general workflow for this synthesis.



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- To cite this document: BenchChem. [An In-depth Technical Guide to the Basic Properties of Triethylstibine Liquid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1582785#basic-properties-of-triethylstibine-liquid]

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